

trisodium orthoborate CAS number and safety data

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Compound of Interest		
Compound Name:	trisodium orthoborate	
Cat. No.:	B1143754	Get Quote

An In-depth Technical Guide to Trisodium Orthoborate: CAS Number and Safety Data

Substance Identification

Trisodium orthoborate, a sodium salt of orthoboric acid, is an inorganic compound with the chemical formula Na₃BO₃.[1] It is also referred to as trisodium borate, sodium orthoborate, or boric acid trisodium salt.[1][2][3] The unique identification for this compound in chemical databases is provided by its CAS Registry Number.[4]

Identifier	Value	Reference
CAS Number	14312-40-4	[1][2][3][4][5]
EC Number	238-253-6	[2][4]
Molecular Formula	BNa ₃ O ₃	[2][3][5]
Ionic Representation	(Na+)3[BO3] ³⁻	[4]
InChI Key	BSVBQGMMJUBVOD- UHFFFAOYSA-N	[2]
PubChem CID	159383	[1]

Physical and Chemical Properties



Trisodium orthoborate is a solid crystalline powder at room temperature.[6] The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Weight	127.77851 g/mol	[1][2][3][4]
Melting Point	75 °C (167 °F; 348 K)	[1]
Boiling Point	320 °C (608 °F; 593 K)	[1]
Density	1.73 g/cm ³	[1]
Appearance	White solid crystalline powder	[6]
Solubility	Soluble in water	[7]

Hazard Identification and GHS Classification

Trisodium orthoborate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health concerns are serious eye irritation and potential reproductive toxicity.[8][9]

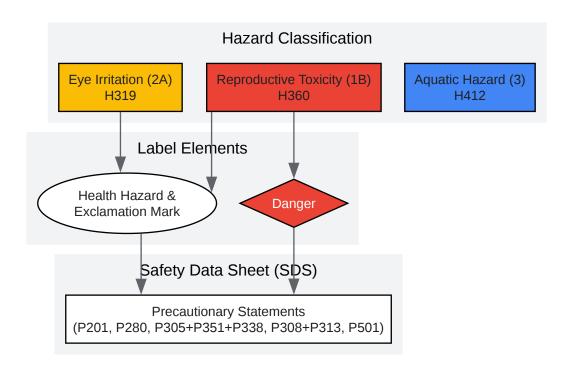
GHS Classification



Classification	Hazard Statement	Signal Word	Pictogram	Reference
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	[1][8]	
Reproductive Toxicity (Category 1B)	H360 / H360FD: May damage fertility or the unborn child	Danger	[1][8][9]	_
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects	-	None	[1]

GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow for communicating the hazards associated with **trisodium orthoborate** according to GHS guidelines.





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Caption: GHS Hazard Communication Workflow for **Trisodium Orthoborate**.

Toxicological Information

The primary toxicological concerns for **trisodium orthoborate** are reproductive toxicity and eye irritation.[8] Animal studies on chemically related borates have shown effects on fertility and fetal development at high doses.

Acute Toxicity

Route	Species	Value	Reference
Oral	Rat	LD50: > 2,500 mg/kg	

Health Effects

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[6] Human studies on borate dusts have shown mild irritation of the eyes, nose, and throat.[10]
- Ingestion: May be harmful if swallowed.[6] Swallowing small amounts (e.g., a teaspoon) is unlikely to cause effects in healthy adults, but larger amounts may lead to gastrointestinal symptoms like nausea, vomiting, and diarrhea.[11]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: Causes serious eye irritation.[8]
- Reproductive Toxicity: May damage fertility or the unborn child.[8][9] This is a primary concern and has led to its classification as a substance of very high concern in some regions.[9]

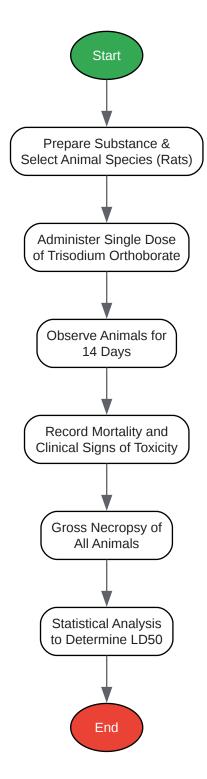
Experimental Protocols Acute Oral Toxicity Study (OECD Test Guideline 401)

The LD50 value for oral toxicity in rats was likely determined following a protocol similar to the OECD Test Guideline 401 (now obsolete but historically used). This guideline outlines a



standardized procedure for assessing the acute toxicity of a substance when administered orally.

The workflow for such an experiment is outlined below:



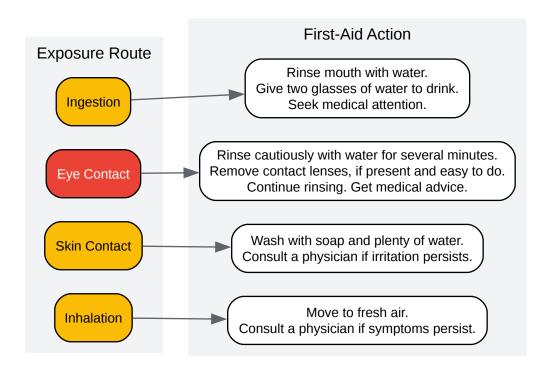
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Caption: Experimental Workflow for an Acute Oral Toxicity Study.

Safety and Handling First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure to **trisodium orthoborate**.



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Caption: First-Aid Procedures for **Trisodium Orthoborate** Exposure.

Handling and Storage

- Handling: Avoid formation of dust and aerosols.[6] Use in a well-ventilated area.[6] Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[12]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][12] Store locked up.

Exposure Controls and Personal Protection



- Engineering Controls: Use adequate local or general ventilation to maintain dust concentrations below recommended occupational exposure limits.[7] Eyewash stations and safety showers should be available in the immediate work area.[13]
- Respiratory Protection: If dust levels are high, use a NIOSH-approved respirator for dust.[7]
- Hand Protection: Handle with impervious gloves.[6][13]
- Eye Protection: Use safety glasses with side-shields or goggles.[6][13]
- Skin and Body Protection: Wear impervious clothing or coveralls to avoid skin contact.[6][7]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6][12]
- Possibility of Hazardous Reactions: Reaction with strong reducing agents (e.g., metal hydrides, alkali metals) can generate hydrogen gas, which may create an explosive hazard.
 [11][12]
- Conditions to Avoid: Avoid dust formation and exposure to moisture during storage.[12]
- Incompatible Materials: Strong oxidizing agents, strong reducing agents, acids, carbonates, and hydroxides.[12][14]
- Hazardous Decomposition Products: In the event of a fire, may produce borane/boron oxides and sodium oxides.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.[6] The product itself is non-flammable.[7][11]
- Special Hazards: Not flammable or combustible.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][12]



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